

Proper Disposal of 4-Iodobenzophenone: A Comprehensive Guide

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Compound of Interest

Compound Name: **4-Iodobenzophenone**

Cat. No.: **B1332398**

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For immediate reference, **4-Iodobenzophenone** should be treated as hazardous chemical waste. It must be segregated from non-halogenated waste and disposed of through a licensed chemical destruction plant or by controlled incineration.[\[1\]](#) Under no circumstances should it be discharged into sewer systems. This guide provides essential safety and logistical information for the proper handling and disposal of **4-Iodobenzophenone**, tailored for researchers, scientists, and drug development professionals.

Safety and Hazard Profile

4-Iodobenzophenone is classified as a hazardous substance with the following primary concerns:

- Skin Irritation: Causes skin irritation.[\[2\]](#)
- Eye Irritation: Causes serious eye irritation.[\[2\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[2\]](#)

Strict adherence to safety protocols is paramount. Always handle **4-Iodobenzophenone** in a well-ventilated area or a chemical fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

Quantitative Data Summary

While specific toxicity data such as LD50 and LC50 values for **4-Iodobenzophenone** are not readily available in the public domain, the following table summarizes its key physical and chemical properties and hazard information.

Property	Value
Molecular Formula	C ₁₃ H ₉ IO
Molecular Weight	308.11 g/mol
Physical State	Solid
Melting Point	97-99 °C [3]
GHS Hazard Statements	H315, H319, H335 [2]
Hazard Pictogram	GHS07 (Harmful/Irritant) [3]
Signal Word	Warning [2]

Step-by-Step Disposal Protocol

The proper disposal of **4-Iodobenzophenone** follows the established guidelines for halogenated organic waste. Adherence to these steps is crucial for regulatory compliance and safety.

- **Waste Segregation:** Designate a specific, clearly labeled waste container for "Halogenated Organic Waste." It is critical to not mix **4-Iodobenzophenone** waste with non-halogenated organic solvents or other waste streams such as aqueous, acidic, or basic waste.
- **Waste Container Selection and Labeling:** Use a chemically compatible, leak-proof container with a secure screw-top cap. The container must be clearly labeled with "Hazardous Waste," the full chemical name "**4-Iodobenzophenone**," and the associated hazard pictograms.
- **Waste Accumulation and Storage:** Collect all waste materials containing **4-Iodobenzophenone**, including any contaminated consumables (e.g., pipette tips, weighing paper), in the designated container. Ensure the cap is securely fastened when not in use. Store the waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation and under the control of laboratory personnel.

- Disposal of Empty Containers: A container that held **4-Iodobenzophenone** is considered "empty" only after it has been triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate from this cleaning process must be collected and disposed of as halogenated hazardous waste.
- Arranging for Disposal: Once the waste container is full or is no longer being used, arrange for its disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.

Experimental Protocols

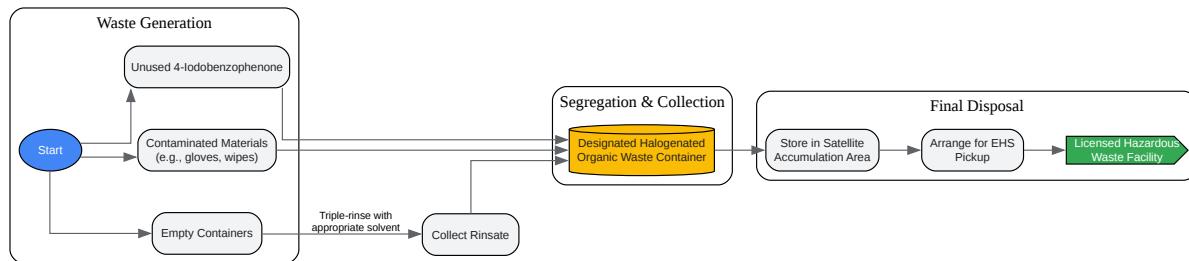
Spill Cleanup Procedure:

In the event of a **4-Iodobenzophenone** spill, follow these steps:

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.
- Wear Appropriate PPE: At a minimum, wear safety goggles, chemical-resistant gloves, a lab coat, and respiratory protection if dealing with a large spill or fine powder.
- Contain the Spill: For solid spills, carefully sweep up the material to avoid generating dust and place it in the designated "Halogenated Organic Waste" container. For solutions, absorb the spill with an inert material (e.g., vermiculite, sand, or commercial sorbent pads).
- Decontaminate the Area: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., acetone or ethanol). Place the contaminated cleaning materials into the hazardous waste container.
- Final Cleaning: Wash the spill area with soap and water.
- Report the Spill: Report the incident to your laboratory supervisor and EHS department, following your institution's specific reporting procedures.

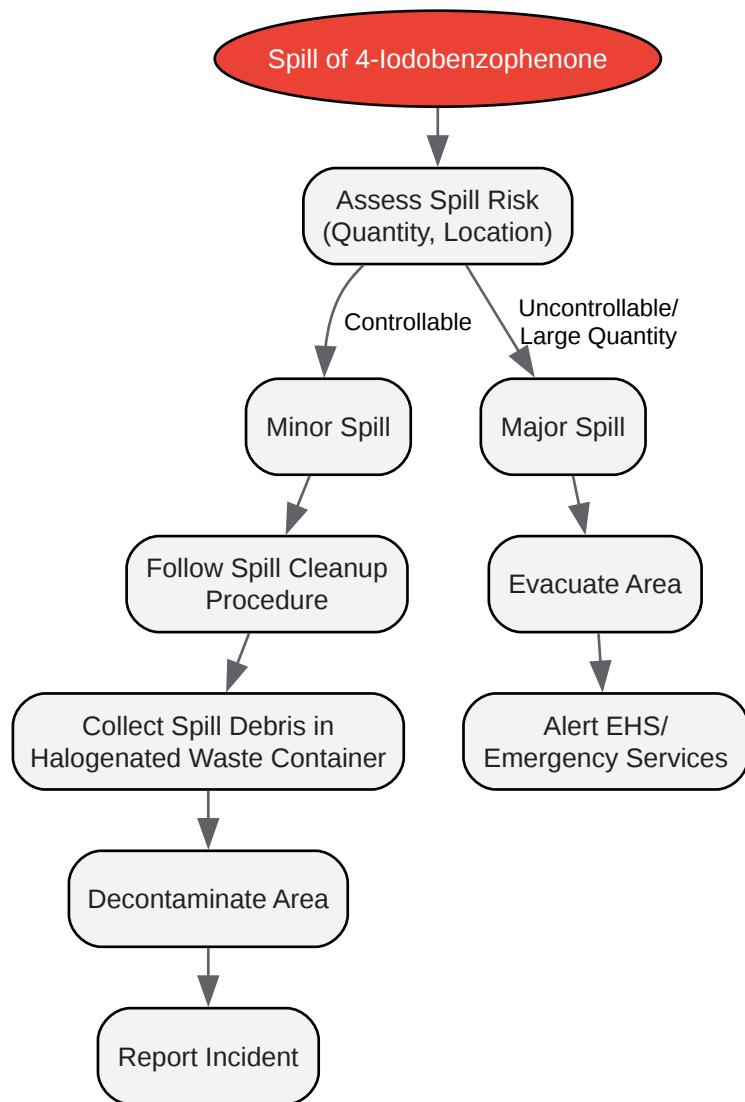
Visualizing the Disposal Workflow

To further clarify the proper handling and disposal of **4-Iodobenzophenone**, the following diagrams illustrate the key decision-making processes.



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Caption: Workflow for the proper disposal of **4-iodobenzophenone** waste.



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References

- 1. 4-Iodobenzophenone | C13H9IO | CID 569638 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]

- 3. fluorochem.co.uk [fluorochem.co.uk]
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